

Navigating the Disposal of H-Thr(tBu)-OMe.HCl: A Procedural Guide

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Compound of Interest

Compound Name: *H-Thr(tBu)-OMe.HCl*

Cat. No.: *B555313*

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For researchers and drug development professionals, the proper handling and disposal of chemical reagents like O-tert-Butyl-L-threonine methyl ester hydrochloride (**H-Thr(tBu)-OMe.HCl**) is a critical component of laboratory safety and environmental responsibility. While Safety Data Sheets (SDS) for this compound indicate it is not classified as a hazardous substance, all laboratory chemical waste should be managed with stringent adherence to institutional and regulatory guidelines to ensure a safe and compliant workflow.^[1]^[2]

The primary directive for the disposal of **H-Thr(tBu)-OMe.HCl** is to treat it as laboratory chemical waste, managed in accordance with federal, state, and local environmental control regulations.^[3] Never pour solutions containing this compound down the sink.^[4] All waste, including unused product and contaminated materials, must be handled through your institution's designated chemical waste program.

Key Safety and Physical Data

A summary of essential quantitative data for **H-Thr(tBu)-OMe.HCl** provides a quick reference for handling and safety assessments.

Property	Value	Source
CAS Number	71989-43-0	[2][3][5]
Molecular Formula	C ₉ H ₂₀ ClNO ₃	[3][5]
Molecular Weight	225.71 g/mol	[5]
Appearance	White Powder	[2]
Melting Point	155 °C	[2]
Hazard Classification	Not a hazardous substance or mixture	[1][2]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the standard operating procedure for the safe disposal of **H-Thr(tBu)-OMe.HCl** from a laboratory setting.

Objective: To safely collect, segregate, and dispose of **H-Thr(tBu)-OMe.HCl** waste in compliance with institutional and environmental regulations.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat.[3] A dust respirator may be required when handling large quantities of the solid.[3]
- Designated chemical waste container (clearly labeled).
- Spill containment materials (e.g., absorbent pads, shovel for large spills).[3]
- Waste disposal tags or labels as required by your institution.

Methodology:

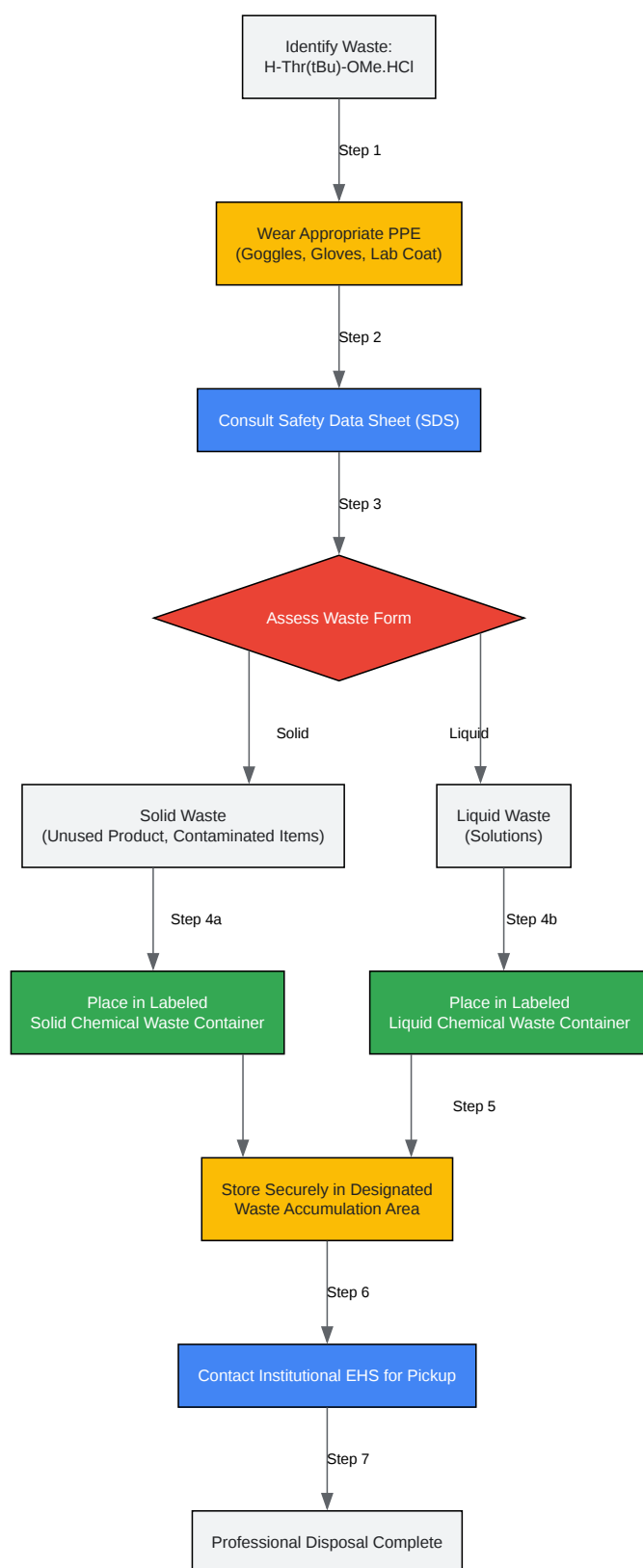
- Personnel Safety: Before handling the chemical, ensure you are wearing the appropriate PPE, including safety goggles and gloves.[1][3] Wash hands thoroughly after handling.[3]

- Waste Characterization:
 - Solid Waste: If disposing of the original, unadulterated product, it should be kept in its original container if possible, or transferred to a new, compatible container.
 - Contaminated Materials: Any items contaminated with **H-Thr(tBu)-OMe.HCl** (e.g., gloves, weigh boats, wipes) should be considered chemical waste.[4]
 - Solutions: Unused or waste solutions containing **H-Thr(tBu)-OMe.HCl** must be collected in a designated liquid chemical waste container. Do not pour any peptide or amino acid derivative solutions down the sink.[4]
- Waste Segregation and Containment:
 - Place solid **H-Thr(tBu)-OMe.HCl** waste and contaminated disposable materials into a designated solid chemical waste container.[3] The container must be durable, compatible with the chemical, and have a secure lid.
 - Pour liquid waste into a designated, compatible liquid waste container. Ensure the container is properly vented if there is any risk of gas evolution, though no dangerous reactions are typically known for this compound under standard conditions.[2]
- Labeling:
 - Clearly label the waste container with its contents. The label must include the full chemical name: "O-tert-Butyl-L-threonine methyl ester hydrochloride" or "**H-Thr(tBu)-OMe.HCl**".
 - Indicate the approximate quantity of the waste.
 - Attach any additional hazard information or institutional waste tags as required by your Environmental Health & Safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated, secure waste accumulation area within the laboratory.
 - This area should be away from heat or sources of ignition.[3]

- Arranging for Disposal:
 - Contact your institution's EHS or a licensed chemical waste disposal service to schedule a pickup.
 - Follow all institutional procedures for waste handover and documentation. Treat all peptide and amino acid derivative waste as laboratory chemical waste to ensure safe and proper management.^[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **H-Thr(tBu)-OMe.HCl**.



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Caption: Disposal decision workflow for **H-Thr(tBu)-OMe.HCl**.

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